

Alternative names and synonyms for Pigment Yellow 147 in scientific literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Yellow 147

Cat. No.: B1581575

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Pigment Yellow 147: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

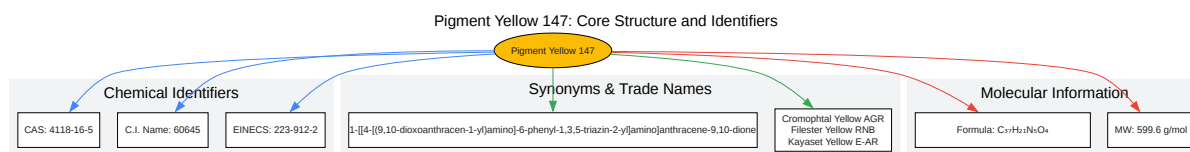
This in-depth technical guide provides a thorough overview of **Pigment Yellow 147**, a high-performance organic pigment. It details its chemical identity, alternative names and synonyms, physical and chemical properties, and applications. The guide also includes a synthesis methodology and outlines standard experimental protocols for its characterization, catering to the needs of researchers in materials science, chemistry, and drug development.

Chemical Identity and Synonyms

Pigment Yellow 147 is chemically known as 1-[[4-[(9,10-dioxoanthracen-1-yl)amino]-6-phenyl-1,3,5-triazin-2-yl]amino]anthracene-9,10-dione^[1]. It is a complex organic molecule belonging to the anthraquinone class of colorants. Due to its widespread use in various industries, it is known by a multitude of synonyms, trade names, and chemical identifiers. A comprehensive list is provided in the table below for easy reference in scientific literature and commercial sourcing.

Table 1: Alternative Names, Synonyms, and Chemical Identifiers for **Pigment Yellow 147**

Category	Identifier
Common Name	Pigment Yellow 147
IUPAC Name	1-[[4-[(9,10-dioxoanthracen-1-yl)amino]-6-phenyl-1,3,5-triazin-2-yl]amino]anthracene-9,10-dione[1]
CAS Registry Number	4118-16-5
C.I. Name	C.I. Pigment Yellow 147, C.I. 60645[2]
EINECS Number	223-912-2
Chemical Formula	C ₃₇ H ₂₁ N ₅ O ₄
Molecular Weight	599.6 g/mol [1]
Trade Names & Synonyms	Cromophtal Yellow AGR, Filester Yellow RNB, Kayaset Yellow E-AR, Plastic Yellow AGR, Fast Yellow 147, Anthraquinone Yellow RNB, 1,1'-((6-Phenyl-1,3,5-triazine-2,4-diyl)diimino)bisanthraquinone, 9,10-Anthracenedione, 1,1'-((6-phenyl-1,3,5-triazine-2,4-diyl)diimino)bis-[2][3]

Diagram 1: Chemical Structure and Identifiers of **Pigment Yellow 147**[Click to download full resolution via product page](#)

Caption: Relationship between **Pigment Yellow 147** and its key identifiers.

Physicochemical Properties

Pigment Yellow 147 is a yellow powder with excellent heat and light fastness, making it suitable for high-performance applications. Its insolubility in water and most organic solvents is a key characteristic of a pigment. A summary of its key properties is presented below.

Table 2: Physicochemical Properties of **Pigment Yellow 147**

Property	Value
Physical Form	Yellow Powder
Melting Point	>300 °C
Solubility	Insoluble in water[2]
Heat Resistance	Up to 300 °C in certain polymers[2]
Light Fastness (Blue Wool Scale)	6-8 (depending on the medium and concentration)[4]
Acid Resistance (5% HCl)	5 (Excellent)[2]
Alkali Resistance (5% Na ₂ CO ₃)	5 (Excellent)[2]

Experimental Protocols

Synthesis of Pigment Yellow 147

A general method for the synthesis of **Pigment Yellow 147** involves the condensation reaction of 1-aminoanthraquinone with a triazine derivative. A specific preparation is described as follows:

Reactants:

- 2-phenyl-4,6-diamino-1,3,5-triazine
- 1-chloroanthraquinone

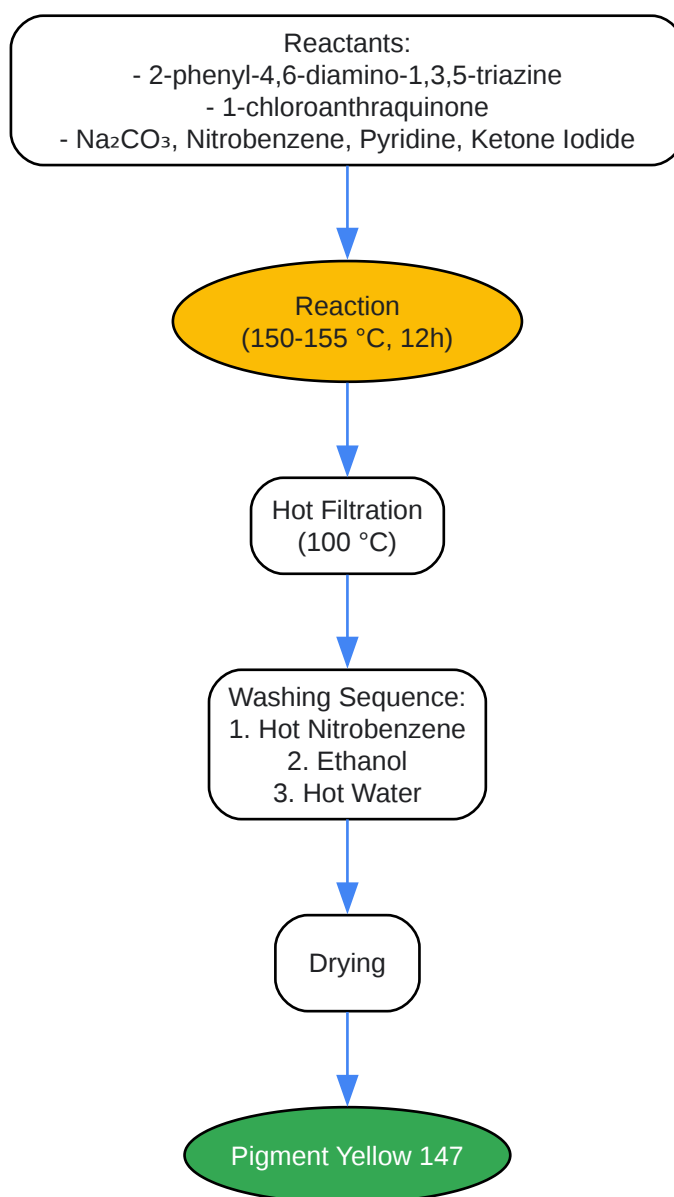
- Sodium carbonate (acid scavenger)
- Nitrobenzene (solvent)
- Pyridine
- Ketone iodide (catalyst)

Procedure:

- To 200 parts of nitrobenzene, add 11.25 parts of 2-phenyl-4,6-diamino-1,3,5-triazine, 30.6 parts of 1-chloroanthraquinone, and 15.9 parts of sodium carbonate.
- Add a solution of 1.65 parts of ketone iodide in 9 parts of pyridine to the mixture.
- Stir the reaction mixture at 150-155 °C for 12 hours.
- Filter the hot mixture at 100 °C.
- Wash the filter cake with hot nitrobenzene (100 °C) until the filtrate is only slightly colored.
- Wash the filter cake with ethanol.
- Finally, wash the product with hot water to remove any remaining inorganic salts.
- Dry the resulting pigment. The reported yield for this specific procedure is 96.7%[\[4\]](#).

A patent also describes an alternative method using 1-aminoanthraquinone, cyanuric chloride, and phenol as starting materials in the presence of an acid binding agent and a phase transfer catalyst[\[5\]](#).

Diagram 2: Synthesis Workflow for **Pigment Yellow 147**



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Caption: A simplified workflow for the synthesis of **Pigment Yellow 147**.

Characterization Methods

- FTIR Spectroscopy: The presence of characteristic functional groups can be confirmed using Fourier-transform infrared spectroscopy. The spectrum would be expected to show peaks corresponding to N-H stretching, C=O stretching of the anthraquinone moiety, and aromatic C=C and C-N stretching vibrations. PubChem provides access to an FTIR spectrum of **Pigment Yellow 147** obtained from a KBr pellet[1].

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can be used to elucidate the molecular structure. Due to the low solubility of the pigment, high-temperature or specialized NMR techniques might be necessary. PubChem lists the availability of a ^{13}C NMR spectrum[1].
- **Mass Spectrometry:** High-resolution mass spectrometry can be used to confirm the molecular weight and elemental composition of the pigment.
- **UV-Vis Spectroscopy:** The UV-Vis absorption spectrum, typically measured in a suitable solvent or as a solid dispersion, provides information about the electronic transitions responsible for its color. The maximum absorption wavelength (λ_{max}) is a key characteristic.
- **Thermogravimetric Analysis (TGA):** TGA is used to determine the thermal stability of the pigment by measuring its weight loss as a function of temperature. This analysis can identify the decomposition temperature of the pigment.
- **Differential Scanning Calorimetry (DSC):** DSC can be used to identify phase transitions, such as melting or crystallization, although for high-melting-point pigments like **Pigment Yellow 147**, decomposition may occur before melting.

The light and weather fastness of pigments are critical performance indicators. Standardized tests are used to evaluate these properties.

- **Light Fastness (ISO 105-B02):** This standard specifies a method for determining the resistance of the color of textiles to an artificial light source representative of natural daylight (xenon arc lamp)[6][7][8][9]. The change in color of the exposed sample is assessed by comparison with a set of blue wool references (rated 1 to 8, with 8 being the highest fastness)[10].
- **Weather Fastness:** This test evaluates the resistance of the pigment to outdoor conditions, including sunlight, moisture, and temperature fluctuations. Accelerated weathering tests are often performed in a chamber that simulates these conditions.

Applications

Pigment Yellow 147 is primarily used as a colorant in a variety of high-performance applications due to its excellent stability.

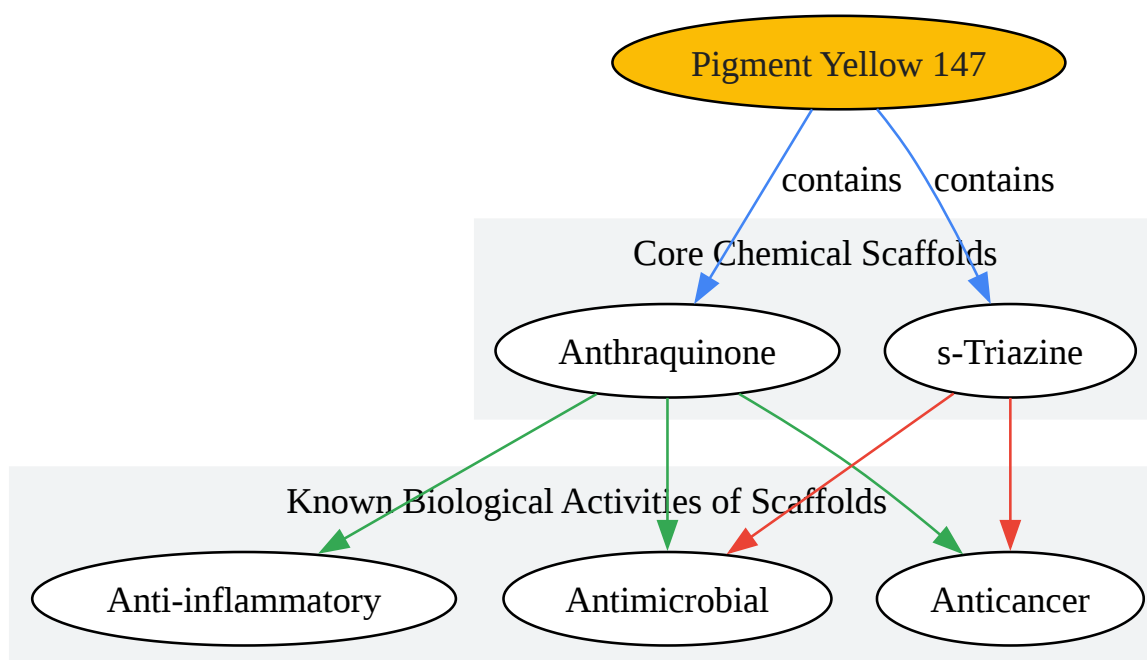
- **Plastics:** It is widely used in the coloration of various plastics, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polyethylene terephthalate (PET)[4]. Its high heat stability makes it suitable for processing at elevated temperatures.
- **Coatings and Inks:** Its good light and weather fastness make it a suitable choice for automotive and industrial coatings, as well as for high-quality printing inks.
- **Fibers:** It is used for the coloration of synthetic fibers, such as polyester.

Relevance for Drug Development Professionals

While there is no direct evidence in the reviewed literature of **Pigment Yellow 147** being used in drug delivery systems or as a therapeutic agent, its core chemical structures, anthraquinone and s-triazine, are of significant interest in medicinal chemistry.

- **Anthraquinones:** This class of compounds includes both natural and synthetic derivatives with a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties[11]. They are known to interact with DNA and various enzymes, making them a scaffold for the design of new drugs.
- **s-Triazines:** The 1,3,5-triazine ring is considered a "privileged structure" in drug discovery. Numerous s-triazine derivatives have been developed with a broad spectrum of biological activities, including anticancer, antiviral, and antimicrobial effects[1][2][4][12][13]. Several approved drugs contain the s-triazine moiety.

The combination of these two pharmacologically relevant scaffolds in the structure of **Pigment Yellow 147** suggests that it could be a starting point for the design of novel bioactive compounds. However, its poor solubility would likely be a significant hurdle to overcome for any potential therapeutic application. Further research would be needed to explore any biological activity and to develop soluble derivatives for screening.



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- To cite this document: BenchChem. [Alternative names and synonyms for Pigment Yellow 147 in scientific literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581575#alternative-names-and-synonyms-for-pigment-yellow-147-in-scientific-literature]

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